

# Calteridol calcium automated parameter control in synthesis

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## Compound Focus: Calteridol calcium

CAS No.: 121915-83-1

Cat. No.: S3334718

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## Known Information on Calteridol Calcium

The table below summarizes the key chemical and application data for **Calteridol calcium** found in the search results.

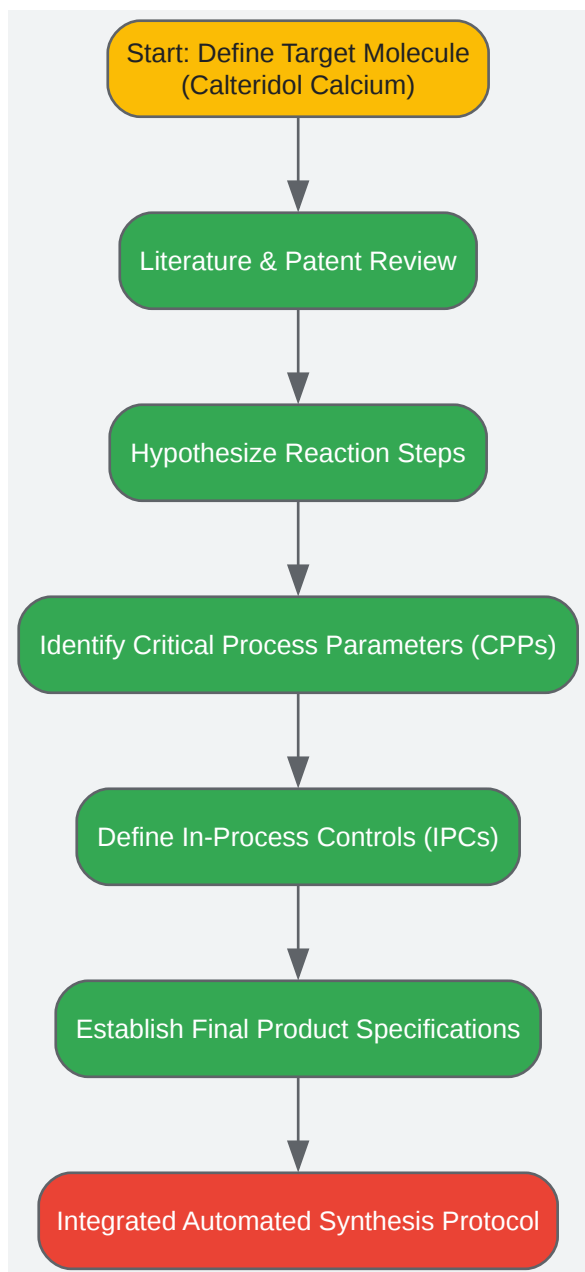
Property	Details
CAS Number	121915-83-1 [1] [2]
Molecular Formula	$C_{34}H_{58}Ca_3N_8O_{14}$ [1] [2]
Molecular Weight	923.1 g/mol [1] [2]
IUPAC Name	Tricalcium;2-[4,7-bis(carboxylatomethyl)-10-(2-hydroxypropyl)-1,4,7,10-tetrazacyclododec-1-yl]acetate [2]
Primary Known Use	Excipient in PROHANCE (Gadoteridol Injection), a gadolinium-based contrast agent for MRI scans [3] [1]
Chemical Structure Synopsis	A complex macrocyclic compound with multiple carboxylate groups, coordinating calcium ions [2].

## Proposed Framework for Protocol Development

Since direct information is unavailable, here is a structured approach to develop the automated synthesis protocol, built on general principles of process chemistry and the specific nature of **Calteridol calcium**.

### Deconstruct the Synthesis Pathway

The first step is to break down the synthesis into logical stages. The following diagram outlines a generalized workflow for developing and controlling the synthesis process.



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## Identify Critical Process Parameters (CPPs) for Automation

For a molecule like **Calteridol calcium**, the following parameters are typically critical and should be the focus of automated control system development.

Reaction Stage	Critical Parameter	Proposed Control Range	Automation Control Method
Complexation	Reaction pH	<i>To be determined experimentally</i>	Automated acid/base titrant addition via feedback loop from pH probe.
	Temperature	<i>To be determined experimentally</i>	Heated/cooled reactor with PID control.
	Reactant Addition Rate	<i>To be determined experimentally</i>	Precision syringe or peristaltic pumps with programmable flow rates.
Purification	Solvent Composition	<i>To be determined experimentally</i>	Automated gradient controller for HPLC or tangential flow filtration system.
Crystallization	Anti-solvent Addition Rate	<i>To be determined experimentally</i>	Controlled addition pump with temperature monitoring to ensure supersaturation.
	Cooling Rate	<i>To be determined experimentally</i>	Programmable temperature ramp in crystallizer.

## Define Analytical Methods for In-Process Control (IPC)

Implementing real-time or rapid offline analysis is crucial for automated parameter control. The table below suggests suitable techniques.

Parameter to Monitor	Analytical Technique	Use Case
Reaction Completion	HPLC-MS [4]	Tracks the disappearance of starting materials and formation of the Calteridol calcium complex.
Metal Ion Stoichiometry	ICP-MS (Inductively Coupled Plasma Mass Spectrometry)	Ensures correct calcium ion incorporation in the final molecule.

Parameter to Monitor	Analytical Technique	Use Case
Impurity Profile	HPLC with UV/PDA detection [1]	Monitors for known and unknown impurities against a reference standard [1].
Physical Purity	In-line Particle Size Analyzer	Monitors crystal size distribution during the final crystallization step.

## Experimental Protocol Outline

This is a generalized protocol template that would need to be populated with specific parameters.

**Title:** Development of an Automated Synthesis Protocol for **Calteridol Calcium** **Objective:** To establish a reproducible, automated process for the synthesis of **Calteridol calcium** meeting pre-defined purity specifications.

### Materials:

- **Starting Materials:** (e.g., macrocyclic precursor, calcium salt).
- **Solvents:** High-purity grades (e.g., deionized water, methanol).
- **Equipment:** Automated lab-scale reactor (e.g., ChemRigger, EasyMax, or similar) with temperature, pH, and dosing controls; HPLC-MS system; analytical balance.

### Methodology:

- **Reactor Setup:** Charge the primary solvent and macrocyclic precursor into the reactor vessel under an inert atmosphere. Initiate stirring and temperature control.
- **Automated Complexation:**
  - Program the reactor controller to maintain a specific temperature setpoint.
  - Using the automated dosing module, initiate the addition of the calcium salt solution at a controlled, constant rate.
  - The pH probe will provide real-time feedback to a dosing pump containing a basic solution (e.g., NaOH) to maintain the reaction pH within the optimal window.
- **In-Process Monitoring:** At regular intervals, an automated sample loop will withdraw a small aliquot from the reactor, which will be diluted and analyzed by HPLC-MS to monitor reaction progress.
- **Reaction Quench & Purification:** Upon confirmation of reaction completion (>99.5% conversion by HPLC), the system will trigger cooling and the transfer of the reaction mixture to a purification module

(e.g., an automated HPLC purification system or TFF skid).

- **Automated Crystallization:** The purified solution will be transferred to a crystallizer. The system will then execute a programmed temperature ramp and controlled addition of an anti-solvent to induce crystallization.
- **Isolation & Drying:** The slurry will be filtered, and the solid product (**Calteridol calcium**) will be washed and dried under vacuum according to a programmed cycle.

## Recommendations for Further Research

To obtain the specific technical details you need, I suggest the following:

- **Search Specialized Databases:** Conduct a thorough search in scientific patent databases (like USPTO, EPO, or Google Patents) using keywords such as "**Calteridol calcium** synthesis," "process for preparation," or "macrocyclic calcium complex."
- **Consult Chemical Literature:** Search chemical and pharmaceutical journals for papers on the synthesis of similar macrocyclic complexes, as the principles and parameters may be analogous.
- **Refine Your Query:** Using the specific CAS Number (121915-83-1) in your searches may yield more precise results from chemical supplier and regulatory databases.

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